

Biological Activity of Tetrahydropyran-2-ones: A Technical Guide

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Compound of Interest

Compound Name: (4R)-4-isopropyltetrahydro-2H-pyran-2-one

CAS No.: 37147-17-4

Cat. No.: B11952988

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Executive Summary

Tetrahydropyran-2-one (tetrahydro-2H-pyran-2-one or

-valerolactone) represents a privileged scaffold in medicinal chemistry. Unlike its unsaturated counterparts (

-unsaturated lactones) which often act as reactive Michael acceptors, the saturated tetrahydropyran-2-one ring functions primarily through three distinct mechanisms:

- Prodrug Pharmacophore: Undergoing in vivo hydrolysis to generate bioactive -hydroxy acids (e.g., Statins).
- Non-Covalent Ligand: Acting as a stable, lipophilic core that orients substituents into specific binding pockets (e.g., MDM2 inhibitors).
- Biodegradable Carrier: Polymerizing to form poly(

-valerolactone) (PVL), a critical matrix for controlled drug delivery.

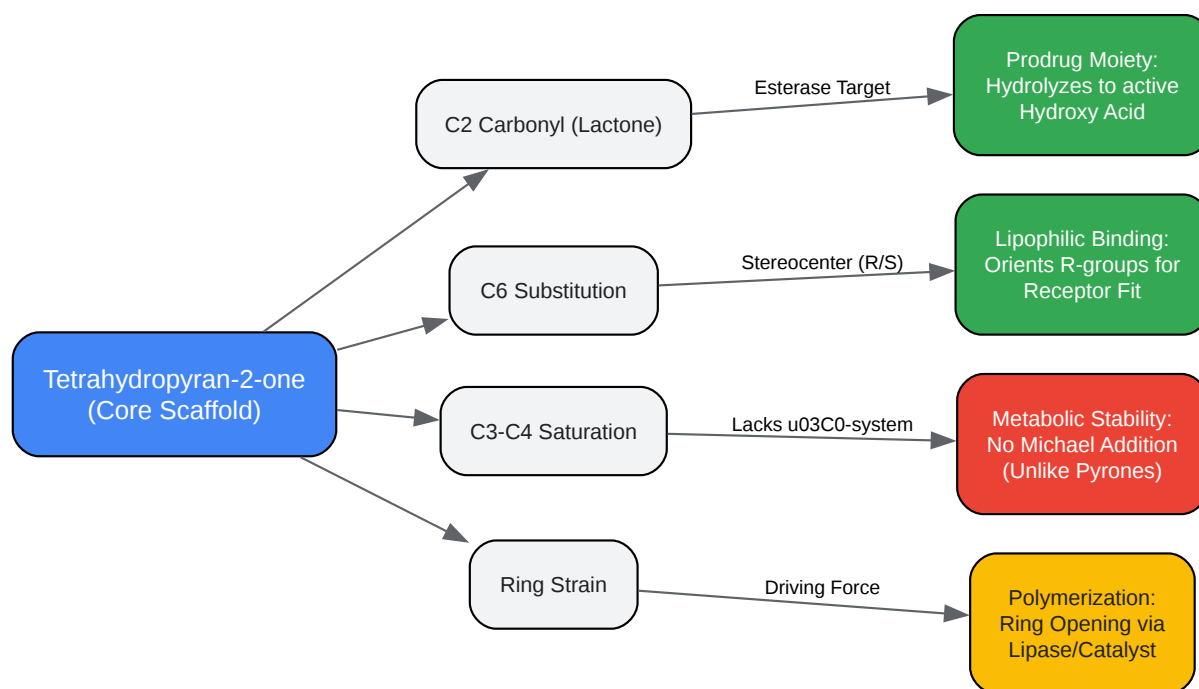
This guide analyzes these roles, supported by structural activity relationships (SAR), mechanistic pathways, and experimental protocols.[1][2]

Part 1: Chemical Biology & Pharmacophore Analysis

The biological utility of the tetrahydropyran-2-one core stems from its ability to balance hydrolytic stability with metabolic reactivity.

Structural Activity Relationship (SAR)

The core structure influences bioactivity through specific electronic and steric features.



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Figure 1: Structural Activity Relationship (SAR) of the tetrahydropyran-2-one core. The saturated ring provides metabolic stability compared to unsaturated analogues, while the

lactone linkage enables prodrug strategies.

The "Saturation" Switch

A critical distinction in drug design is the saturation of the C3-C4 bond:

- Unsaturated (5,6-dihydro-2H-pyran-2-one): Examples include Pironetin and Goniiothalamine. These are potent cytotoxins that act as Michael acceptors, covalently alkylating cysteine residues on proteins (e.g., Cys317 of α -tubulin).
- Saturated (Tetrahydropyran-2-one): Examples include Lovastatin (lactone form). These are chemically stable against nucleophiles but susceptible to enzymatic hydrolysis. They do not typically cause non-specific alkylation, resulting in a cleaner toxicity profile.

Part 2: Therapeutic Applications & Mechanisms[3]

Cardiovascular: The Statin Prodrug Mechanism

The most commercially significant application of the tetrahydropyran-2-one moiety is in HMG-CoA reductase inhibitors (statins).

- Molecule: Lovastatin, Simvastatin.
- Mechanism: The lipophilic lactone form allows passive diffusion across the hepatocyte membrane. Once intracellular, carboxylesterases hydrolyze the lactone ring to the active β -hydroxy acid. This open form mimics the transition state of HMG-CoA reduction.
- Clinical Relevance: The lactone ring serves as a pro-moiety to improve oral bioavailability and hepatic targeting.

Oncology: MDM2 and Estrogen Receptor Targeting

Recent studies have identified substituted tetrahydropyran-2-ones from natural sources (e.g., Capparis decidua) as direct inhibitors of cancer targets.[3][4]

- Compound: 6-(1-hydroxy-non-3-enyl)tetrahydropyran-2-one.[3][4]

- Targets:
 - MDM2: Inhibits the p53-MDM2 interaction (Binding energy: -10.2 kcal/mol).
 - Estrogen Receptor (ER): Competitive antagonist (Binding energy: -10.9 kcal/mol).
- Mechanism: Unlike the covalent binding of unsaturated lactones, these saturated derivatives rely on hydrophobic interactions and hydrogen bonding (via the lactone carbonyl) to occupy the ligand-binding domain.

Drug Delivery: Poly(-valerolactone) (PVL)

Beyond small molecules, the ring-opening polymerization (ROP) of tetrahydropyran-2-one yields biodegradable polyesters.

- Application: Nanoparticle encapsulation of hydrophobic drugs (e.g., Paclitaxel).
- Advantage: PVL degrades into
-hydroxyvaleric acid, a non-toxic metabolite, ensuring biocompatibility.

Part 3: Experimental Protocols

Protocol: Stereoselective Synthesis via Prins Cyclization

This protocol describes the synthesis of a 2,6-disubstituted tetrahydropyran-2-one, a common motif in bioactive natural products.

Objective: Construct the tetrahydropyran ring with high diastereoselectivity. Reagents:

Homoallylic alcohol, Aldehyde, Indium(III) chloride (

), Dichloromethane (DCM).

- Preparation: In a flame-dried round-bottom flask under Argon, dissolve the aldehyde (1.0 equiv) and homoallylic alcohol (1.2 equiv) in anhydrous DCM (0.1 M).
- Catalysis: Cool the solution to 0°C. Add

(10 mol%) portion-wise.

- Cyclization: Stir at 25°C for 4–8 hours. Monitor via TLC for the disappearance of the aldehyde.
 - Note: The reaction proceeds via an oxocarbenium ion intermediate.^[5] The cis-2,6-selectivity is driven by the chair-like transition state where substituents adopt equatorial positions.
- Workup: Quench with saturated aqueous
 . Extract with DCM (3x). Wash combined organics with brine, dry over
 , and concentrate.
- Purification: Flash column chromatography (Hexanes/EtOAc) yields the 4-chloro-tetrahydropyran derivative (if using standard Prins) or the unsaturated pyran (if elimination occurs). Subsequent oxidation (Jones reagent) of the C2-position (if starting from a reduced pyran precursor) or direct lactonization strategies yield the target lactone.

Protocol: In Vitro Cytotoxicity Assay (MTT)

Objective: Evaluate the antiproliferative activity of a novel tetrahydropyran-2-one derivative.

- Seeding: Seed tumor cells (e.g., MCF-7, A549) in 96-well plates at
 cells/well in RPMI-1640 medium. Incubate for 24h at 37°C (
).
- Treatment: Dissolve the tetrahydropyran-2-one test compound in DMSO. Prepare serial
 dilutions (0.1
 M to 100
 M). Add to wells (Final DMSO concentration < 0.1%).
- Incubation: Incubate for 48–72 hours.
- Labeling: Add 20

L of MTT solution (5 mg/mL in PBS) to each well. Incubate for 4 hours. Mitochondrial succinate dehydrogenase in viable cells reduces MTT to purple formazan crystals.

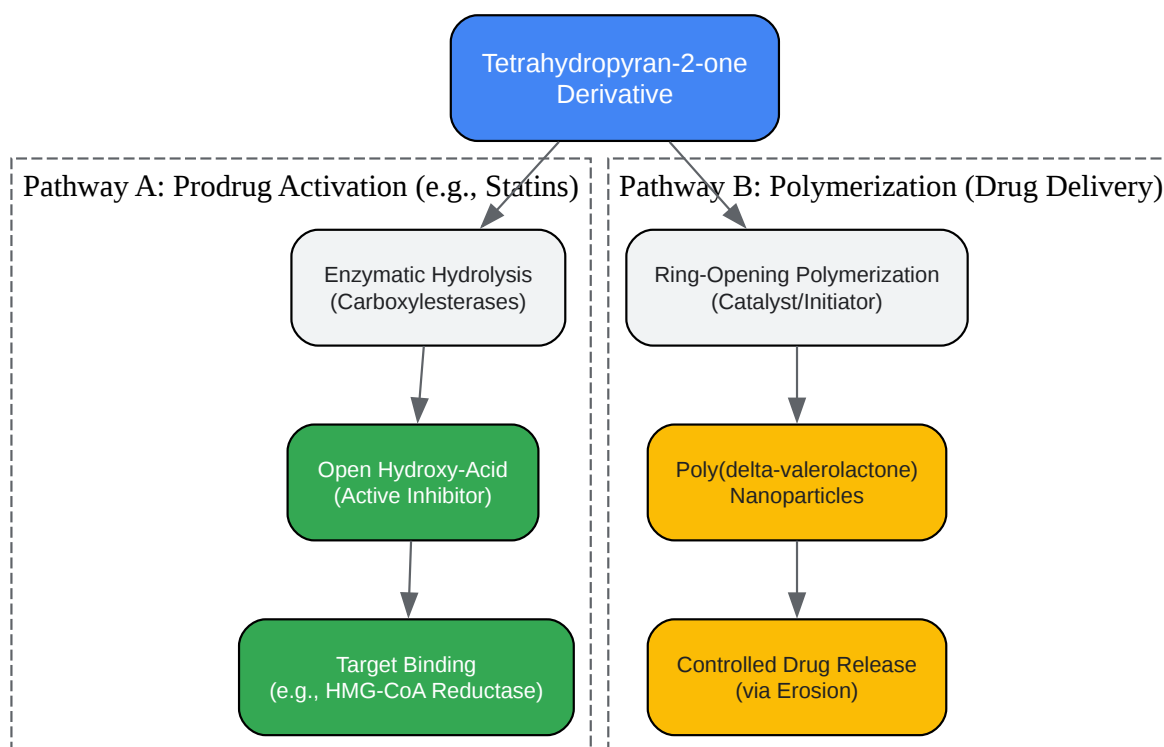
- Solubilization: Remove supernatant. Add 150

L DMSO to dissolve crystals.

- Quantification: Measure absorbance at 570 nm using a microplate reader. Calculate using non-linear regression analysis.

Part 4: Mechanism of Action Visualization

The following diagram illustrates the divergent pathways of the tetrahydropyran-2-one scaffold depending on its specific chemical context (Prodrug vs. Polymer).



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Figure 2: Divergent mechanistic pathways. Pathway A shows the bioactivation of statin-like prodrugs. Pathway B shows the generation of biodegradable polymers for drug delivery.

References

- Investigating the Anti-Angiogenic and Cytotoxic Characteristics of Capparis decidua. ResearchGate. [[Link](#)]
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